

Application Notes and Protocols for the Quantification of Diclofenac

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Compound of Interest

Compound Name: *Diclofenac Epolamine*

Cat. No.: *B123667*

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These application notes provide detailed protocols and comparative data for the analytical quantification of diclofenac, a widely used nonsteroidal anti-inflammatory drug (NSAID). The methodologies outlined are essential for researchers, scientists, and professionals involved in drug development, quality control, and pharmacokinetic studies. The techniques covered include High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), UV-Visible Spectrophotometry, and Capillary Electrophoresis (CE).

High-Performance Liquid Chromatography (HPLC) with UV Detection

HPLC with UV detection is a robust and widely used technique for the quantification of diclofenac in pharmaceutical dosage forms and biological matrices.^[1] It offers excellent separation, sensitivity, and reproducibility.

Experimental Protocol

a) Sample Preparation (Pharmaceutical Tablets)

- Weigh and finely powder a representative number of diclofenac tablets.
- Transfer a portion of the powder equivalent to 50 mg of diclofenac sodium into a 50 mL volumetric flask.^[1]

- Add approximately 30 mL of methanol and sonicate for 30 minutes to ensure complete dissolution.[\[1\]](#)
- Dilute the solution to the 50 mL mark with methanol to achieve a stock solution concentration of 1000 µg/mL.[\[1\]](#)
- Centrifuge the resulting solution at 3000 rpm for 5 minutes.[\[1\]](#)
- Filter the supernatant through a 0.45-µm filter.[\[1\]](#)
- Perform further dilutions with the mobile phase to obtain a final working concentration within the calibration range (e.g., 50 µg/mL).[\[1\]](#)

b) Sample Preparation (Human Plasma)

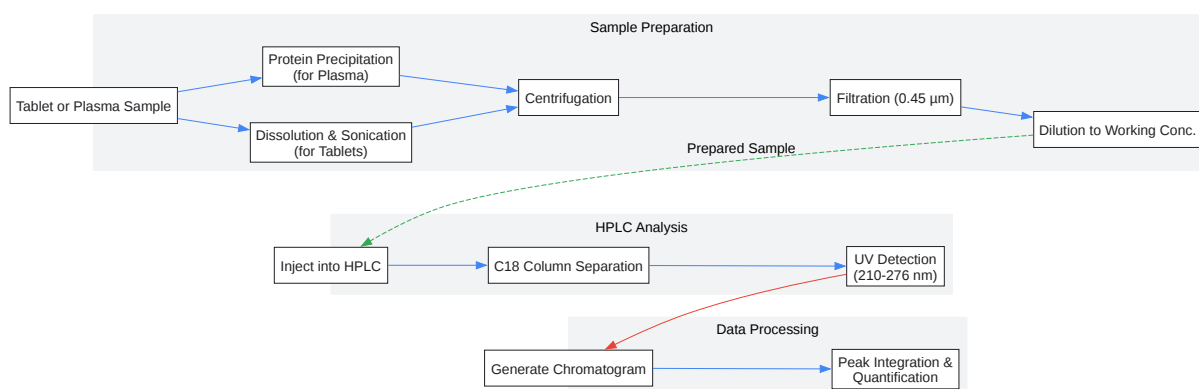
- To 200 µL of human plasma, add a known concentration of an internal standard (e.g., diclofenac-d4).[\[2\]](#)
- Add 200 µL of 70% formic acid in water to the plasma sample and mix thoroughly to precipitate proteins.[\[2\]](#)
- Alternatively, for protein precipitation, add 0.6 mL of methanol to 0.2 mL of plasma, vortex, and centrifuge.[\[3\]](#)
- For solid-phase extraction (SPE), condition the SPE cartridge, load the pre-treated plasma sample, wash away interferences, and elute the analyte with an appropriate solvent.[\[2\]](#)
- Evaporate the eluate to dryness under a stream of nitrogen and reconstitute the residue in the mobile phase before injection.[\[2\]](#)

c) Chromatographic Conditions

- HPLC System: Waters 1525 binary pump or equivalent.[\[1\]](#)
- Column: Symmetry C18 (4.6 mm × 150 mm, 3 µm) or Hypersil BDS C18 (250 mm x 4.6 mm, 5 µm).[\[1\]](#)[\[4\]](#)

- Mobile Phase: A mixture of 0.05 M orthophosphoric acid (pH 2.0) and acetonitrile (35:65 v/v).
[1][5] Alternatively, a mixture of acetonitrile and methanol (70:30, v/v) can be used.[4]
- Flow Rate: 1.0 - 2.0 mL/min.[1][4]
- Detection Wavelength: 210 nm, 230 nm, or 276 nm.[1][4][6]
- Injection Volume: 20 μ L.
- Column Temperature: 25 $^{\circ}$ C.[7]
- Run Time: Approximately 2-5 minutes.[1]

Workflow for HPLC Analysis



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Caption: Workflow for the quantification of diclofenac using HPLC-UV.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS provides superior sensitivity and selectivity compared to HPLC-UV, making it the method of choice for quantifying low concentrations of diclofenac in complex biological matrices like human plasma.^{[8][9]}

Experimental Protocol

a) Sample Preparation (Human Plasma)

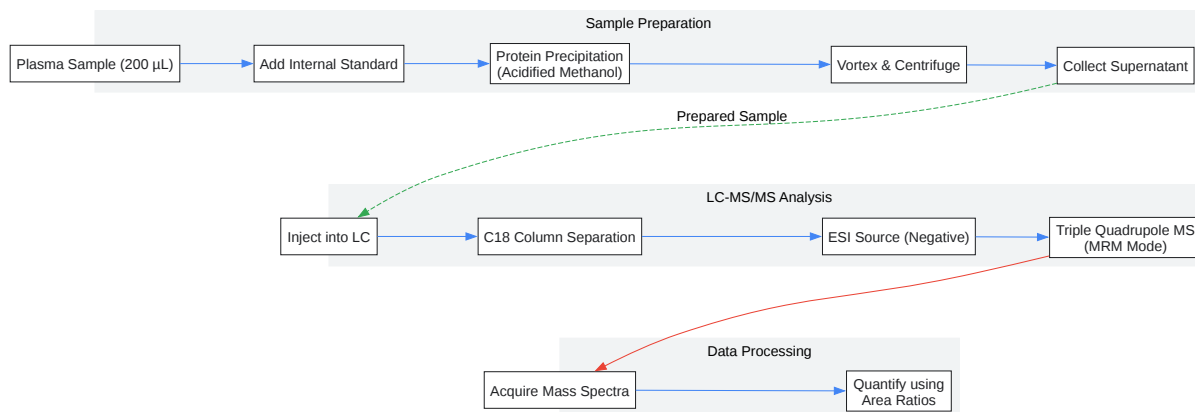
- Pipette 200 µL of human plasma into a microcentrifuge tube.
- Add 50 µL of an internal standard spiking solution (e.g., diclofenac-13C6).^[9]
- Induce protein precipitation by adding 2 mL of acidified methanol (containing 5 mL of 25% HCl per 2.5 L).^[9]
- Vortex the mixture for 10 minutes at 1500 rpm.^[9]
- Centrifuge the samples at 4000 rpm for 10 minutes at 4 °C.^[9]
- Transfer 500 µL of the supernatant to an autosampler vial.^[9]
- Dilute with 200 µL of water and inject into the LC-MS/MS system.^[9]

b) LC-MS/MS Conditions

- LC System: Agilent 1200 series or equivalent.^[9]
- Column: Core-shell C18 column (e.g., Phenomenex Kinetex C18, 50 × 2.1 mm, 2.6 µm).^[9]
- Mobile Phase: Isocratic mixture of 52.5% acetonitrile and 47.5% water (containing ammonium acetate and formic acid).^[9]

- Flow Rate: 0.3 mL/min.[9]
- Column Temperature: 35 °C.[9]
- Mass Spectrometer: Triple quadrupole mass spectrometer (e.g., Agilent 6410).[9]
- Ionization Mode: Electrospray Ionization (ESI) in negative mode.[3][9]
- Detection Mode: Multiple Reaction Monitoring (MRM).
- Mass Transitions:
 - Diclofenac: Precursor ion $[M-H]^-$ at m/z 294 to product ion at m/z 250.[3]
 - Internal Standard (Diclofenac-13C6): Precursor ion $[M-H]^-$ to a specific product ion.[9]

Workflow for LC-MS/MS Analysis



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Caption: Workflow for the quantification of diclofenac using LC-MS/MS.

UV-Visible Spectrophotometry

UV-Visible spectrophotometry is a simple, cost-effective, and rapid method for the determination of diclofenac in pharmaceutical formulations.[10][11] It is particularly suitable for routine quality control where high sample throughput is required.

Experimental Protocol

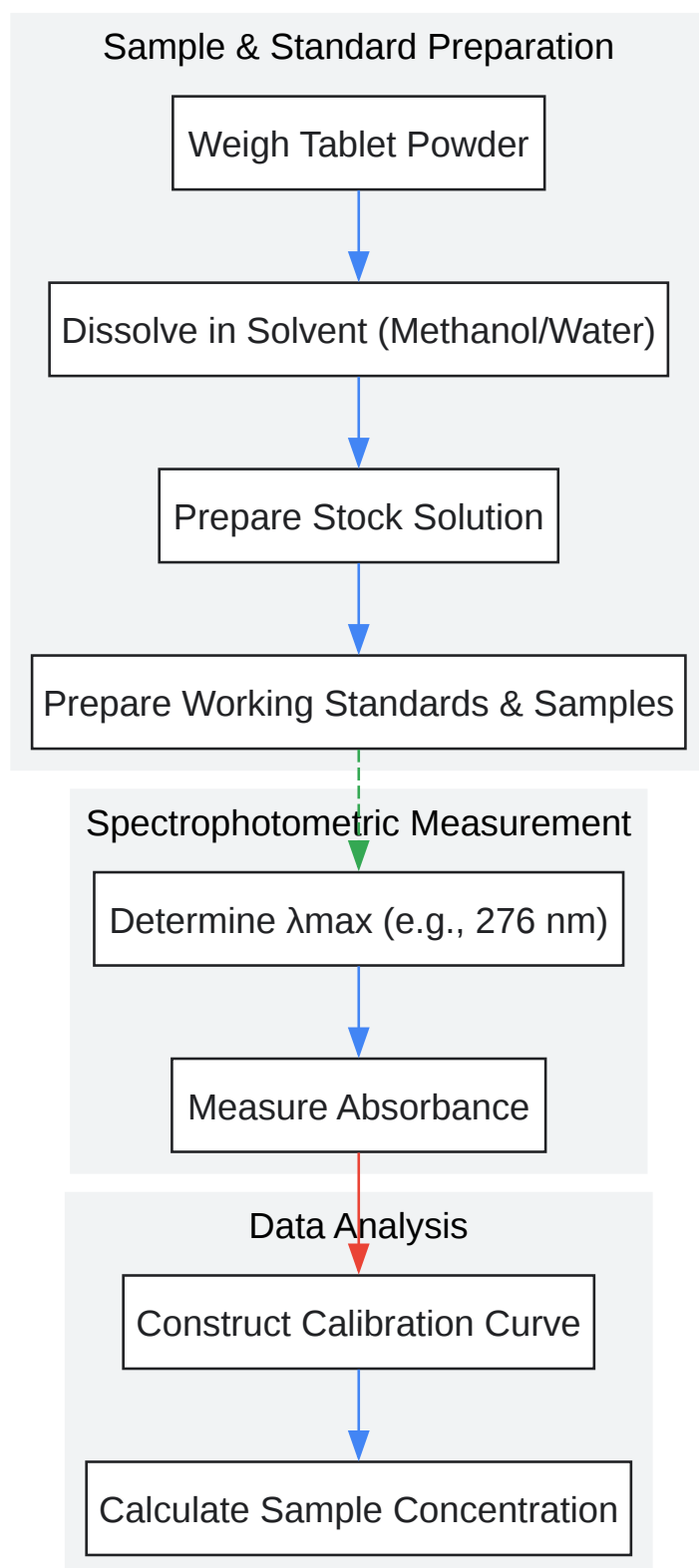
a) Sample Preparation (Pharmaceutical Tablets)

- Weigh and powder 10 tablets to obtain a homogenous mixture.
- Accurately weigh a portion of the powder equivalent to 10 mg of diclofenac sodium.[11]
- Transfer the powder to a 100 mL volumetric flask.[11]
- Add a suitable solvent (e.g., methanol or water) and sonicate for 5-10 minutes to dissolve the drug.[10][11]
- Dilute to volume with the same solvent to create a 100 µg/mL stock solution.[11]
- Filter the solution if necessary.
- Prepare a series of working standard solutions by diluting the stock solution to concentrations ranging from 5 to 25 µg/mL.[10]

b) Spectrophotometric Measurement

- Spectrophotometer: Double beam UV-Vis spectrophotometer (e.g., Shimadzu UV-1601).[11]
- Solvent: Methanol or water can be used as the solvent and blank.[10][11]
- Wavelength Scan: Scan the standard solution from 200-400 nm to determine the wavelength of maximum absorbance (λ_{max}).[11] The λ_{max} for diclofenac is typically around 276-285 nm.[11][12][13]
- Measurement: Measure the absorbance of the standard and sample solutions at the determined λ_{max} against the solvent blank.
- Quantification: Construct a calibration curve by plotting absorbance versus concentration for the standard solutions. Determine the concentration of the sample from the calibration curve using its measured absorbance.

Workflow for UV-Vis Spectrophotometric Analysis



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Caption: Workflow for UV-Vis spectrophotometric analysis of diclofenac.

Capillary Electrophoresis (CE)

Capillary electrophoresis is an efficient analytical technique that separates charged molecules in an electric field. It offers rapid analysis times and high separation efficiency, making it a competitive alternative to HPLC for the analysis of diclofenac.[\[14\]](#)[\[15\]](#)

Experimental Protocol

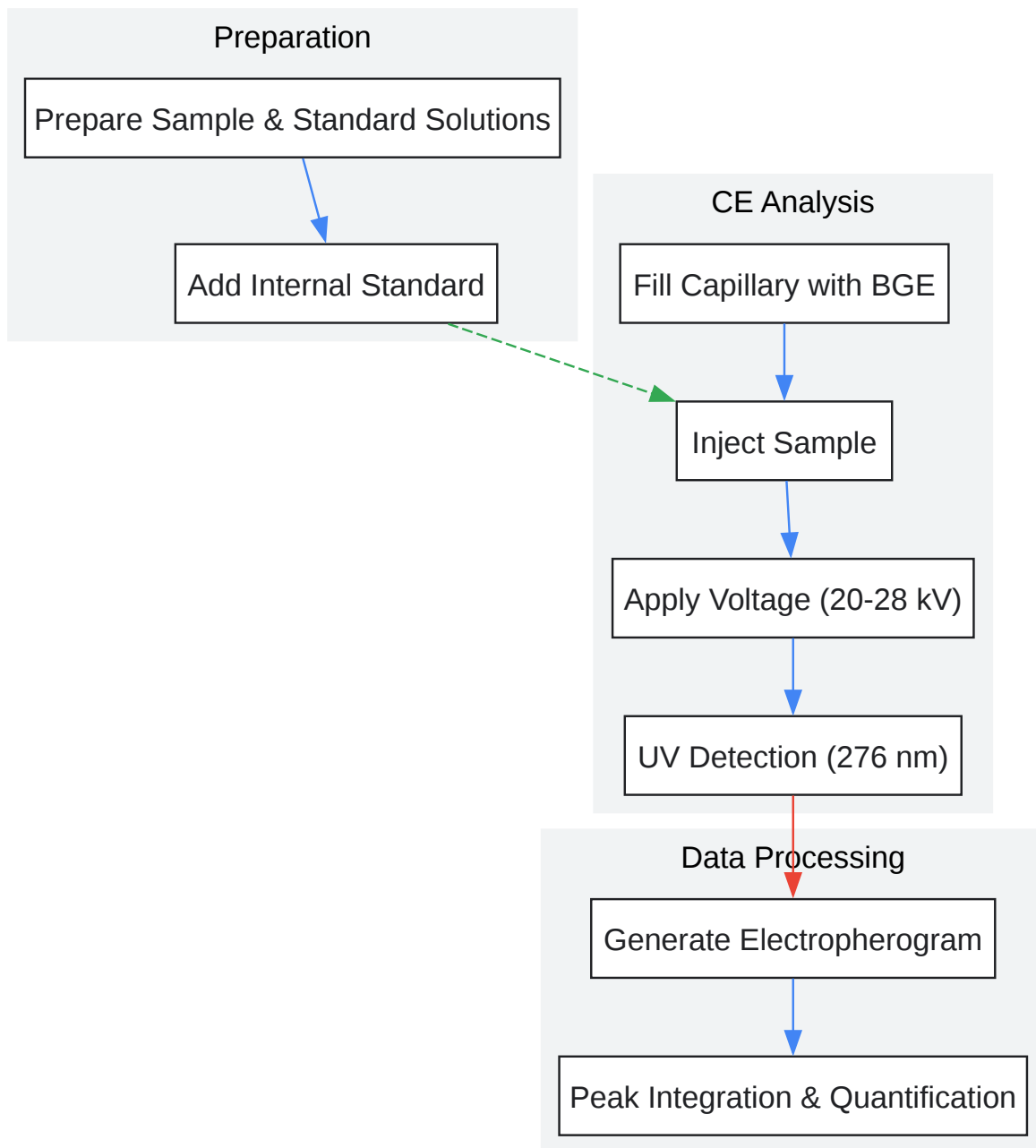
a) Sample and Standard Preparation

- Prepare a stock solution of diclofenac in a water/buffer mixture.[\[14\]](#)
- For tablet analysis, dissolve the powdered tablet in the buffer solution, sonicate, centrifuge, and filter before dilution.
- Use an internal standard, such as acetaminophen or benzoic acid, for improved quantification.[\[14\]](#)[\[15\]](#)

b) Electrophoretic Conditions

- CE System: Commercially available capillary electrophoresis system.
- Capillary: Bare fused-silica capillary (e.g., 50 cm total length, 28 cm to detector, 75 μm i.d.).[\[15\]](#)
- Background Electrolyte (BGE): 20 mM Sodium tetraborate buffer, pH 9.2-9.3.[\[14\]](#)[\[15\]](#)
- Applied Voltage: 20-28 kV.[\[14\]](#)[\[15\]](#)
- Injection: Hydrodynamic or electrokinetic injection (e.g., 5 kV for 10 s).[\[16\]](#)
- Detection: UV detection at 276 nm or electrochemical detection.[\[15\]](#)[\[16\]](#)
- Temperature: 25 $^{\circ}\text{C}$.

Workflow for Capillary Electrophoresis Analysis



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Caption: Workflow for the analysis of diclofenac by Capillary Electrophoresis.

Quantitative Data Summary

The following tables summarize the performance characteristics of the described analytical techniques for the quantification of diclofenac.

Table 1: High-Performance Liquid Chromatography (HPLC)

Parameter	Result	Reference
Linearity Range	10 - 200 µg/mL	[1] [5]
75 - 4000 ng/mL (plasma)	[17]	
20 - 1000 ng/mL (plasma)	[4]	
Limit of Detection (LOD)	12.5 ng/mL	[1]
25 ng/mL (plasma)	[17]	
0.0038 µg/mL	[7]	
Limit of Quantification (LOQ)	75 ng/mL (plasma)	[17]
20 ng/mL (plasma)	[4]	
Accuracy (% Recovery)	90% - 110%	[1]
81.5% - 95.3% (plasma)	[4]	
Precision (% RSD)	< 3.6% (intra- & inter-day)	[17]

Table 2: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

Parameter	Result	Reference
Linearity Range	3.9 - 1194 ng/mL	[9]
3.9 - 492 ng/mL	[18]	
1 - 1000 ng/mL	[2]	
Limit of Quantification (LOQ)	18.75 ng/mL	[8]
3.9 ng/mL	[9]	
24.2 ng/mL	[3]	
1 ng/mL	[2]	
Accuracy (% of Nominal)	93.1% - 113.5%	[8]
>86% Recovery	[2]	
Precision (% RSD)	< 11.2% (intra- & inter-day)	[8]
< 5%	[2]	

Table 3: UV-Visible Spectrophotometry

Parameter	Result	Reference
Linearity Range	10 - 50 µg/mL	[10]
1.0 - 25.0 mg/mL	[19]	
1.25x10 ⁻⁴ to 2.00x10 ⁻³ mol/L	[20]	
Limit of Detection (LOD)	0.2 mg/mL	[19]
1.10 µg/mL	[13]	
0.0147 µg/mL (swab samples)	[21]	
Limit of Quantification (LOQ)	0.7 mg/mL	[19]
3.34 µg/mL	[13]	
0.0446 µg/mL (swab samples)	[21]	
Accuracy (% Recovery)	99.38%	[10]
100.44% ± 0.81	[13]	
94.58% (swab samples)	[21]	

Table 4: Capillary Electrophoresis (CE)

Parameter	Result	Reference
Linearity Range	0.1 - 1.5 mg/mL	[14]
40.0 - 120.0 µg/mL	[15]	
Limit of Detection (LOD)	2.5 x 10 ⁻⁶ mol/L	
Accuracy (% Recovery)	99.2% (average)	[14]
103.12% ± 0.91	[15]	
Precision (% RSD)	0.5% - 3.6%	

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